

1-(3-Methoxypyridin-4-yl)ethanone safety data sheet and handling precautions

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Compound of Interest

Compound Name: 1-(3-Methoxypyridin-4-yl)ethanone

Cat. No.: B1316464

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Technical Guide: Safety and Handling of 1-(3-Methoxypyridin-4-yl)ethanone

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the safety data and handling precautions for **1-(3-Methoxypyridin-4-yl)ethanone** (CAS No: 83431-02-1). Due to the limited availability of specific toxicological data for this compound, this document emphasizes a precautionary approach to its handling. The guide synthesizes available safety information, outlines general protocols for toxicity testing, and provides a logical framework for risk assessment and control. It is intended to equip researchers, scientists, and drug development professionals with the necessary information to handle this compound safely in a laboratory setting.

Chemical Identification and Physical Properties

1-(3-Methoxypyridin-4-yl)ethanone is a pyridinone derivative with potential applications in pharmaceutical research and development. A summary of its key identifiers and physical properties is provided in Table 1.

Identifier	Value
Chemical Name	1-(3-Methoxypyridin-4-yl)ethanone
CAS Number	83431-02-1[1][2][3][4][5][6]
Molecular Formula	C8H9NO2[1][2][3][4]
Molecular Weight	151.16 g/mol [3]
MDL Number	MFCD18258806[1][2][3][4]

Note: Detailed physical properties such as melting point, boiling point, and solubility are not consistently reported across publicly available sources. Researchers should determine these properties experimentally as needed.

Hazard Identification and Classification

While comprehensive toxicological studies for **1-(3-Methoxypyridin-4-yl)ethanone** are not publicly available, information from supplier safety data sheets (SDS) indicates that the compound should be handled as a potential irritant and harmful substance. The toxicological properties have not been fully investigated.[7]

GHS Hazard Classification (Anticipated):

Based on data for structurally similar compounds and general chemical safety principles, the following GHS classifications should be considered:

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4 (Harmful if swallowed)	H302
Skin Corrosion/Irritation	Category 2 (Causes skin irritation)	H315
Serious Eye Damage/Eye Irritation	Category 2A (Causes serious eye irritation)	H319
Specific target organ toxicity — Single exposure	Category 3 (May cause respiratory irritation)	H335

GHS Pictograms:

The following pictograms are likely to be associated with this compound:

Pictogram	Hazard
The image shows a GHS hazard pictogram for Corrosion (C), which consists of a white background with a red border and a black symbol of two test tubes dripping liquid onto a hand and a surface.	Harmful Irritation

Handling Precautions and Personal Protective Equipment (PPE)

Given the unknown toxicological profile, stringent adherence to safety protocols is mandatory.

Engineering Controls:

- Work with this compound should be conducted in a well-ventilated laboratory, preferably within a chemical fume hood.^[7]

Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles or a face shield are required.^[7]

- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile) should be worn. Gloves must be inspected before use and changed frequently.^[7]
- **Skin and Body Protection:** A lab coat and, if necessary, additional protective clothing should be worn to prevent skin contact.^[7]
- **Respiratory Protection:** If working outside a fume hood or if dust generation is likely, a NIOSH-approved respirator is recommended.

Hygiene Measures:

- Avoid inhalation of dust and contact with skin and eyes.^[7]
- Do not eat, drink, or smoke in the laboratory.
- Wash hands thoroughly after handling the compound.

First Aid Measures

In case of exposure, follow these first aid procedures:

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, administer oxygen. Seek medical attention. ^[7]
Skin Contact	Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. Seek medical attention if irritation persists. ^[7]
Eye Contact	Immediately flush eyes with plenty of clean, running water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention. ^[7]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Storage and Disposal

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.^[7]
- Keep away from strong oxidizing agents, strong acids, and strong bases.^[7]

Disposal:

- Dispose of waste in accordance with local, state, and federal regulations.

Experimental Protocols for Hazard Assessment

Specific experimental data for **1-(3-Methoxypyridin-4-yl)ethanone** is not readily available. The following are generalized protocols based on OECD guidelines for assessing the potential hazards of a novel chemical compound.

Acute Oral Toxicity - Fixed Dose Procedure (Based on OECD Guideline 420)

Objective: To determine the acute oral toxicity of a substance.

Methodology:

- Animal Model: Healthy, young adult rats of a single sex (typically females, as they can be slightly more sensitive).
- Acclimatization: Animals are acclimatized to laboratory conditions for at least 5 days.
- Dosing:
 - A sighting study is performed with a single animal to determine the appropriate starting dose.
 - The main study involves dosing groups of 5 animals in a stepwise manner using fixed doses (e.g., 5, 50, 300, 2000 mg/kg).

- Observation: Animals are observed for mortality, clinical signs of toxicity, and body weight changes for at least 14 days.
- Necropsy: All animals are subjected to a gross necropsy at the end of the study.

In Vitro Skin Irritation: Reconstructed Human Epidermis (RhE) Test Method (Based on OECD Guideline 439)

Objective: To assess the skin irritation potential of a substance.

Methodology:

- Test System: A reconstructed human epidermis model (e.g., EpiSkin™, EpiDerm™).
- Application: The test substance is applied topically to the surface of the skin tissue.
- Incubation: The treated tissues are incubated for a defined period (e.g., 42 minutes), followed by a post-exposure incubation period (e.g., 42 hours).[9]
- Viability Assessment: Cell viability is measured using a cell viability assay, such as the MTT assay. The formazan crystals formed are extracted and quantified spectrophotometrically.[9]
- Classification: The substance is classified as an irritant or non-irritant based on the reduction in cell viability compared to negative controls. A viability of $\leq 50\%$ typically indicates an irritant.[9]

Acute Eye Irritation/Corrosion (Based on OECD Guideline 405)

Objective: To determine the potential for a substance to cause eye irritation or corrosion.

Methodology:

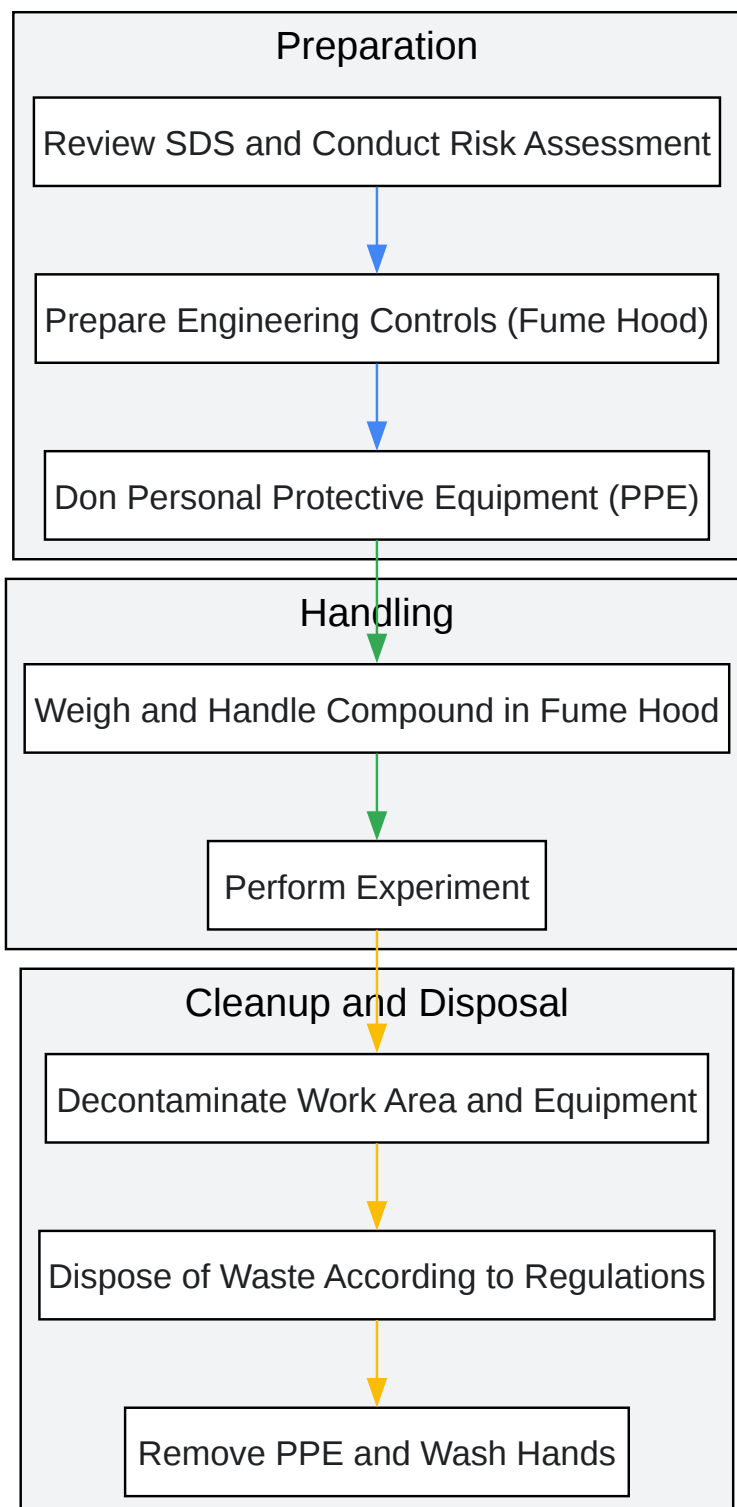
- Animal Model: Albino rabbits are typically used.
- Procedure:

- A single dose of the test substance is applied to the conjunctival sac of one eye of the animal. The other eye serves as a control.
- The test is initially performed on a single animal.
- Observation: The eyes are examined at 1, 24, 48, and 72 hours after application for signs of corneal opacity, iritis, and conjunctival redness and chemosis.
- Scoring: Lesions are scored using a standardized system (e.g., Draize scale).
- Classification: The substance is classified based on the severity and reversibility of the observed effects.

Visualized Workflows and Logical Relationships

Safe Handling Workflow for Chemical Powders

Safe Handling Workflow for 1-(3-Methoxypyridin-4-yl)ethanone

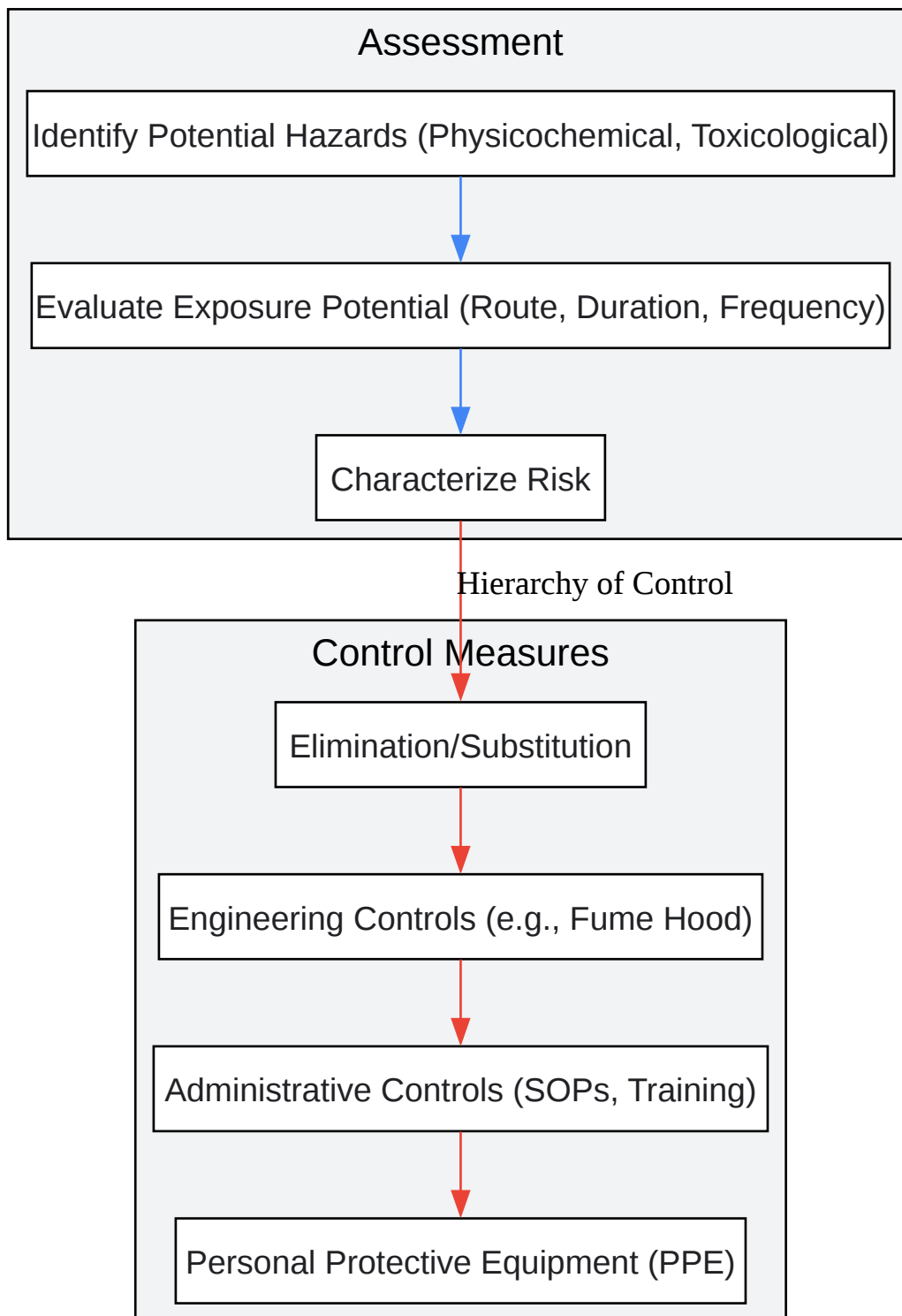


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Caption: Workflow for the safe handling of chemical powders.

Hazard Assessment and Control Logic

Hazard Assessment and Control Logic



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Caption: Logical flow of hazard assessment and control.

Conclusion

1-(3-Methoxypyridin-4-yl)ethanone is a compound for which detailed public safety and toxicological data are limited. Therefore, it is imperative that researchers and scientists handle this substance with a high degree of caution, assuming it to be harmful and irritant. Adherence to the handling precautions, use of appropriate personal protective equipment, and implementation of robust engineering controls are essential to minimize exposure risk. The generalized experimental protocols provided offer a framework for generating necessary safety data should in-house toxicological assessment be required. By following the principles of hazard assessment and control outlined in this guide, professionals in drug development and research can work with this and other novel compounds in a safe and responsible manner.

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